

Optimization of reaction conditions for 7-Nitroquinazolin-4(3H)-one functionalization

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Compound of Interest

Compound Name: 7-Nitroquinazolin-4(3H)-one

Cat. No.: B188088

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Technical Support Center: 7-Nitroquinazolin-4(3H)-one Functionalization

This technical support center provides targeted troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the chemical functionalization of **7-Nitroquinazolin-4(3H)-one**.

Frequently Asked Questions (FAQs)

Q1: What is **7-Nitroquinazolin-4(3H)-one** and why is it a useful starting material?

A1: **7-Nitroquinazolin-4(3H)-one** (CAS No. 20872-93-9) is a heterocyclic organic compound featuring a quinazolinone core with a nitro group at the 7-position.^{[1][2]} Its molecular formula is C8H5N3O3, and it typically appears as a light yellow to brown solid.^{[1][3]} It serves as a key building block in medicinal chemistry and organic synthesis for several reasons:

- **Bioactive Scaffold:** The quinazolinone core is a recognized pharmacophore found in numerous biologically active molecules, including anticancer and anti-inflammatory agents.^{[1][4]}
- **Versatile Nitro Group:** The nitro group at the 7-position is a versatile functional handle. It can be readily reduced to an amine (-NH2), which then allows for a wide range of subsequent derivatization reactions to create novel compounds.^{[1][2]}

- **Reactive Sites:** The structure allows for various chemical transformations on both the quinazolinone ring system and the nitro group, making it a valuable intermediate for synthesizing more complex molecules.[1].

Q2: What are the most common functionalization reactions performed on **7-Nitroquinazolin-4(3H)-one**?

A2: The most fundamental and widely utilized functionalization is the reduction of the 7-nitro group to form 7-aminoquinazolin-4(3H)-one. This resulting amino group is a nucleophile that opens the door to numerous subsequent reactions, including:

- Amide bond formation (acylation)
- Sulfonamide synthesis
- Diazotization followed by substitution (e.g., Sandmeyer reaction)
- Reductive amination
- Buchwald-Hartwig or Ullmann coupling reactions

Beyond nitro group reduction, other positions on the quinazolinone ring can also be functionalized, though this is often planned earlier in the synthetic route.

Q3: What are the typical storage conditions for **7-Nitroquinazolin-4(3H)-one**?

A3: **7-Nitroquinazolin-4(3H)-one** should be stored in a tightly sealed container in a dry, room-temperature environment to ensure its stability and purity for experimental use.[3].

Troubleshooting Guide

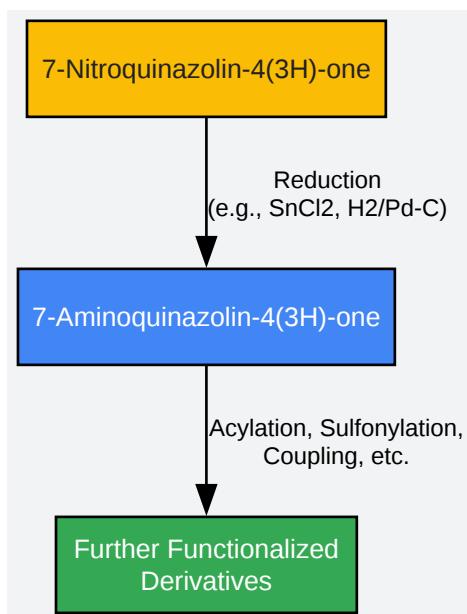
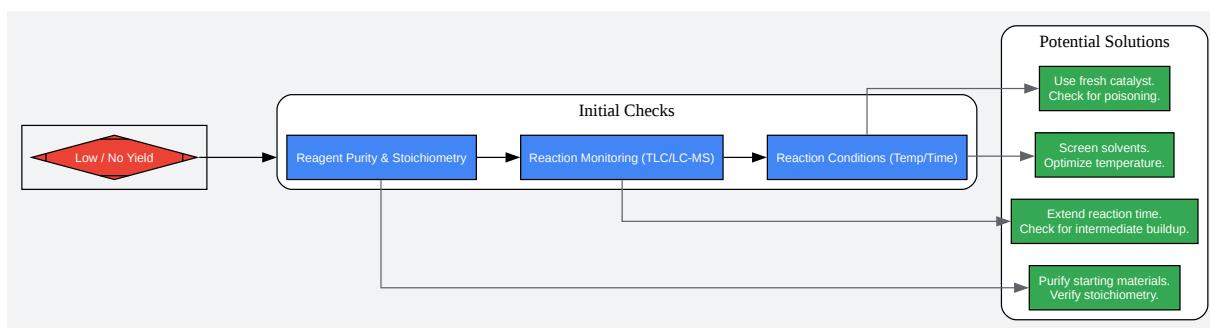
This guide addresses common issues encountered during the functionalization of **7-Nitroquinazolin-4(3H)-one**.

Issue 1: Low or No Product Yield

Q: My reaction yield is very low or I'm not getting any of the desired product. What are the possible causes and solutions?

A: This is a frequent challenge in quinazoline synthesis.[\[5\]](#) A systematic approach is crucial to identify the cause.

Troubleshooting Workflow for Low Yield



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